Application Note & Scale-Up Protocol: Synthesis of (4-Methylquinazolin-2-yl)methanol

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Compound of Interest

Compound Name:	*(4-Methylquinazolin-2-yl)methanol*
CAS No.:	*13535-91-6*
Cat. No.:	*B600847*

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Prepared by: Gemini, Senior Application Scientist For: Researchers, Scientists, and Drug Development Professionals

Abstract

This document provides a comprehensive guide to the robust, two-step, scale-up synthesis of **(4-Methylquinazolin-2-yl)methanol**, a key heterocyclic building block. The synthetic strategy commences with the well-established cyclocondensation of 2'-aminoacetophenone and 2-chloroacetamide to yield the critical intermediate, 2-(chloromethyl)-4-methylquinazoline. This is followed by a controlled hydrolysis to furnish the target alcohol. This application note details the scientific rationale behind the chosen pathway, provides step-by-step protocols optimized for scalability, and outlines critical safety, handling, and characterization procedures to ensure a high-yield, high-purity outcome.

Introduction and Strategic Rationale

The quinazoline scaffold is a privileged heterocycle in medicinal chemistry, forming the core of numerous approved therapeutic agents.[1][2] **(4-Methylquinazolin-2-yl)methanol** ($C_{10}H_{10}N_2O$, MW: 174.20 g/mol) is a valuable synthon and a potential impurity or metabolite in the synthesis

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of complex pharmaceuticals, such as the DPP-4 inhibitor Linagliptin.[3] Its efficient and scalable production is therefore of significant interest to the drug development community.

The synthetic approach detailed herein was selected for its reliability, use of readily available starting materials, and amenability to large-scale production. A two-step pathway is employed:

- Formation of the Quinazoline Core: We utilize the acid-catalyzed cyclocondensation of 2'-aminoacetophenone with 2-chloroacetamide. This reaction is a variation of established quinazoline syntheses and provides the key intermediate, 2-(chloromethyl)-4-methylquinazoline, in high yield.[4] The use of phosphoric acid as a catalyst and dehydrating agent is efficient and cost-effective for scale-up.

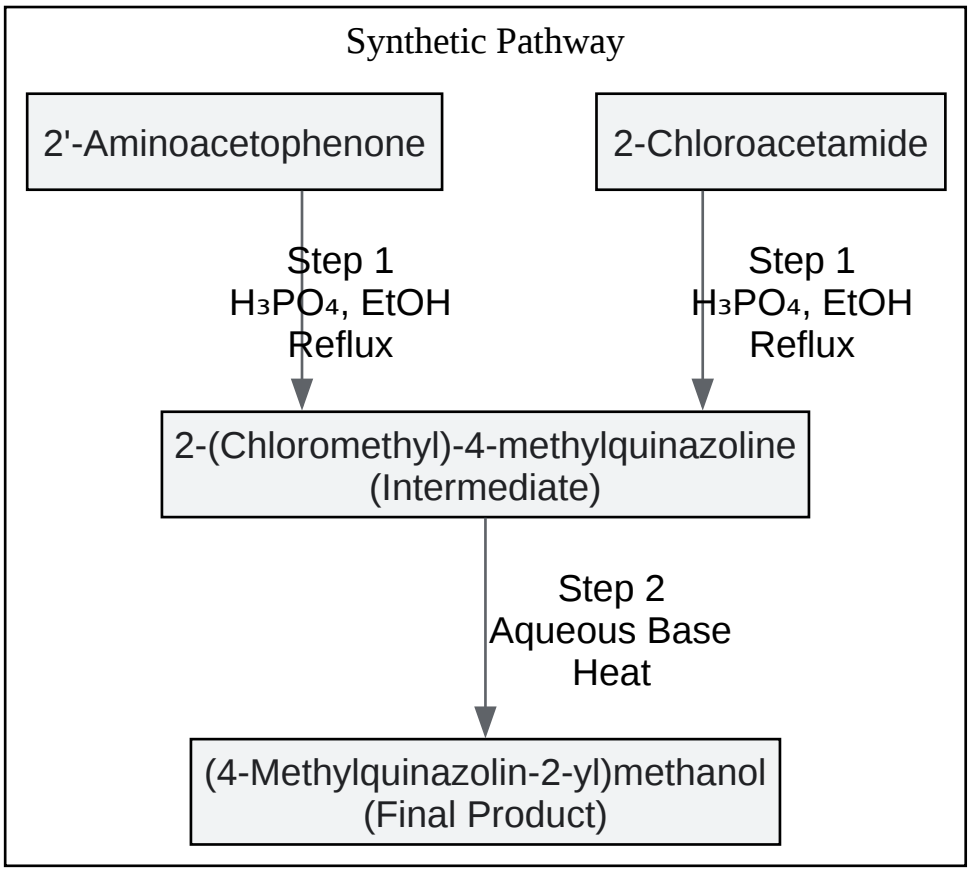
- Conversion to the Target Alcohol: The chloromethyl intermediate undergoes a straightforward nucleophilic substitution (hydrolysis) to yield the final product. This step is designed for high conversion and simple purification, avoiding the chromatographic methods that are often impractical on an industrial scale.[5]

This document serves as a practical guide, emphasizing not only the procedural steps but also the underlying chemical principles and safety considerations essential for successful implementation in a research or process chemistry setting.

Visualized Synthetic Pathway and Workflow

To provide a clear overview, the synthetic route and the general laboratory workflow are illustrated below.

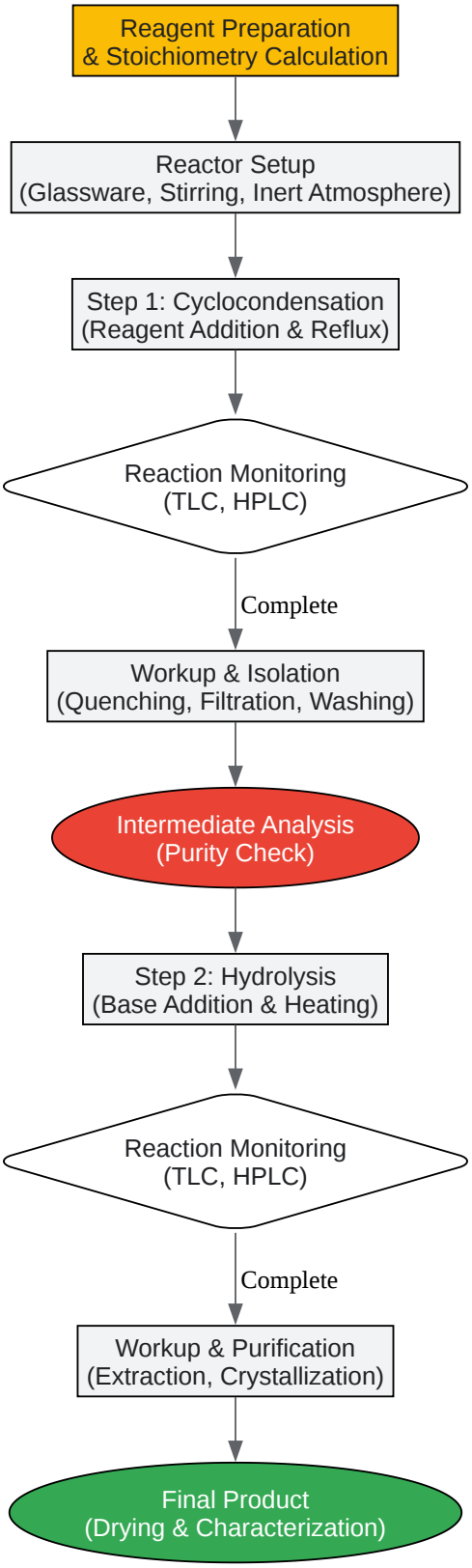
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Caption: Overall two-step synthetic pathway.

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Caption: General experimental workflow for synthesis.

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Quantitative Data and Reaction Parameters

The following table summarizes the stoichiometry and key parameters for a representative 1.0 mole scale synthesis.

Parameter	Step 1: 2-(Chloromethyl)-4-methylquinazoline	Step 2: (4-Methylquinazolin-2-yl)methanol
Primary Reagent	2'-Aminoacetophenone	2-(Chloromethyl)-4-methylquinazoline
Molecular Weight (g/mol)	135.16	192.64
Moles (mol)	1.00	~0.90 (from Step 1)
Mass (g)	135.2 g	173.4 g
Secondary Reagent	2-Chloroacetamide	Sodium Carbonate (Na_2CO_3)
Molecular Weight (g/mol)	93.51	105.99
Molar Equivalents	1.10	2.0
Mass (g)	102.9 g	189.0 g
Catalyst/Reagent	Phosphoric Acid (85%)	N/A
Molar Equivalents	1.20	N/A
Mass / Volume	138.3 g / ~93 mL	N/A
Solvent(s)	Ethanol (200 proof)	Acetonitrile / Water
Volume (L)	1.0 L	1.5 L / 0.5 L
Temperature (°C)	78-80 °C (Reflux)	70-75 °C
Reaction Time (h)	4-6 h	8-12 h
Expected Yield (%)	90-95%	85-92%
Product Appearance	Off-white to pale yellow solid	White to off-white crystalline solid

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Detailed Scale-Up Protocols

4.1. Step 1: Synthesis of 2-(Chloromethyl)-4-methylquinazoline

This protocol is based on established literature procedures, adapted for scale-up.[4]

Equipment:

- 5 L three-neck round-bottom flask
- Mechanical overhead stirrer with a PTFE paddle
- Heating mantle with temperature controller and thermocouple
- Reflux condenser with gas outlet to a bubbler or scrubber
- Addition funnel (optional, for solvent addition)

Procedure:

- Reactor Setup: Assemble the glassware in a certified fume hood. Ensure all joints are properly sealed. Equip the flask with the mechanical stirrer, reflux condenser, and a stopper for the third neck.
- Reagent Charging: To the flask, add 2'-aminoacetophenone (135.2 g, 1.00 mol) and absolute ethanol (800 mL). Begin stirring to dissolve the solid.
- Acid Addition: Cautiously and slowly, add 85% phosphoric acid (138.3 g, 1.20 mol) to the stirring solution. An exotherm may be observed.
- Second Reagent Addition: In a separate beaker, dissolve 2-chloroacetamide (102.9 g, 1.10 mol) in absolute ethanol (200 mL) with gentle warming if necessary. Once dissolved, add this solution to the main reaction flask.
- Reaction: Heat the reaction mixture to a gentle reflux (~78-80 °C) using the heating mantle. Maintain the reflux with consistent stirring for 4-6 hours.

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- Reaction Monitoring: Monitor the reaction progress by Thin Layer Chromatography (TLC) using a suitable mobile phase (e.g., 30% Ethyl Acetate in Hexane). The starting 2'-aminoacetophenone spot should be consumed.

- Work-up and Isolation: a. Once the reaction is complete, turn off the heat and allow the mixture to cool to room temperature. b. Slowly and carefully pour the reaction mixture into a large beaker containing 3 L of ice-cold water while stirring vigorously. c. A precipitate will form. Adjust the pH of the slurry to ~7-8 by the slow addition of a saturated sodium bicarbonate solution. d. Stir the slurry for 30 minutes, then collect the solid product by vacuum filtration using a large Buchner funnel. e. Wash the filter cake thoroughly with cold deionized water (2 x 500 mL) to remove residual salts.

- Drying: Dry the solid product in a vacuum oven at 45-50 °C until a constant weight is achieved. This yields 2-(chloromethyl)-4-methylquinazoline as an off-white to pale yellow solid.

4.2. Step 2: Synthesis of **(4-Methylquinazolin-2-yl)methanol**

Equipment:

- 5 L three-neck round-bottom flask
- Mechanical overhead stirrer
- Heating mantle with temperature controller
- Reflux condenser

Procedure:

- Reactor Setup: Set up the reaction apparatus in a fume hood as described in Step 1.
- Reagent Charging: To the flask, add the 2-(chloromethyl)-4-methylquinazoline (173.4 g, ~0.90 mol) from Step 1, sodium carbonate (189.0 g, 1.80 mol), acetonitrile (1.5 L), and deionized water (0.5 L).

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- Reaction: Begin vigorous stirring and heat the mixture to 70-75 °C. The reaction is a biphasic mixture, so efficient stirring is crucial. Maintain this temperature for 8-12 hours.
- Reaction Monitoring: Monitor the disappearance of the starting material by TLC (e.g., 50% Ethyl Acetate in Hexane). The product, being more polar, will have a lower Rf value.
- Work-up and Purification: a. After completion, cool the reaction mixture to room temperature. b. Transfer the mixture to a separatory funnel and add ethyl acetate (1 L). Shake well and separate the layers. c. Extract the aqueous layer with additional ethyl acetate (2 x 500 mL). d. Combine all organic layers and wash them with a saturated brine solution (500 mL). e. Dry the combined organic phase over anhydrous sodium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator to obtain the crude product as a solid.
- Recrystallization: a. Transfer the crude solid to a suitably sized Erlenmeyer flask. b. Add a minimal amount of hot ethanol or isopropanol to dissolve the solid completely. c. Slowly add water while the solution is still hot until it just begins to turn cloudy. d. Allow the solution to cool slowly to room temperature, then place it in an ice bath for 1-2 hours to maximize crystal formation. e. Collect the pure crystalline product by vacuum filtration, wash with a small amount of cold 50:50 ethanol/water, and dry in a vacuum oven at 40-45 °C.

Characterization and Quality Control

The identity and purity of the final product, **(4-Methylquinazolin-2-yl)methanol**, should be confirmed using standard analytical techniques:

- ^{1}H and ^{13}C NMR: To confirm the chemical structure and assess purity.
- Mass Spectrometry (MS): To verify the molecular weight (Expected $[M+H]^+ \approx 175.09$).
- Melting Point: To compare with literature values as a measure of purity.
- HPLC: To determine the final purity quantitatively (target >99%).

Safety and Hazard Management

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All operations must be conducted in a well-ventilated fume hood by personnel trained in handling hazardous chemicals.

- Personal Protective Equipment (PPE): Safety glasses or goggles, a flame-retardant lab coat, and chemical-resistant gloves (e.g., nitrile) are mandatory at all times.
- Chemical Hazards:
  - 2'-Aminoacetophenone: Harmful if swallowed.
  - Phosphoric Acid: Corrosive. Causes severe skin burns and eye damage. Handle with extreme care.
  - Quinazoline Derivatives: The target compound is listed with GHS warnings for skin irritation (H315), serious eye irritation (H319), and potential respiratory irritation (H335).[3] Inhalation of dust and direct contact should be avoided.[6]
  - Solvents: Ethanol, acetonitrile, and ethyl acetate are flammable. Keep away from ignition sources.
- Waste Disposal: All chemical waste, including solvents and aqueous layers from extractions, must be collected in appropriately labeled hazardous waste containers for disposal according to institutional and local regulations.[7]

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